

Pirfenidone-d5: A Technical Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pirfenidone-d5

Cat. No.: B562115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Pirfenidone-d5**. The information is compiled to assist researchers and drug development professionals in the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

Pirfenidone-d5 is a deuterated analog of Pirfenidone, an anti-fibrotic and anti-inflammatory agent. The deuteration is intended to make it suitable as an internal standard for the quantification of Pirfenidone in various analytical methods. While specific experimental data for some physical properties of the deuterated form are not readily available, the properties are expected to be very similar to those of Pirfenidone.

Property	Data
Chemical Name	5-methyl-1-(phenyl-d5)-2(1H)-pyridinone
Synonyms	5-methyl-1-(phenyl-2,3,4,5,6-d5)-2(1H)-pyridinone
CAS Number	1020719-62-3
Molecular Formula	C ₁₂ H ₆ D ₅ NO
Molecular Weight	190.25 g/mol
Appearance	Solid
Solubility	Soluble in Chloroform and Methanol

Toxicological Data

The toxicological properties of **Pirfenidone-d5** have not been fully investigated. The following data for the non-deuterated form, Pirfenidone, are provided as a close proxy. It is crucial to handle **Pirfenidone-d5** with the same level of caution as Pirfenidone.

Test	Species	Route of Administration	Result
LD50 (Acute Toxicity)	Mouse	Intraperitoneal (ip)	561 mg/kg
LD50 (Acute Toxicity)	Mouse	Oral (ig)	1112 mg/kg[1]
LD50 (Acute Toxicity)	Rat	Oral (ig)	1221 mg/kg[1]
Primary Irritant Effect	-	Skin	No irritant effect
Primary Irritant Effect	-	Eye	No irritating effect
Sensitization	-	-	No sensitizing effects known
Carcinogenicity (IARC)	-	-	Substance is not listed
Carcinogenicity (NTP)	-	-	Substance is not listed

Hazard Identification and Handling Precautions

Hazard Statement: H302 - Harmful if swallowed.

Signal Word: Warning

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink, or smoke when using this product.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from strong oxidizing agents.

Experimental Protocols

Detailed experimental safety studies specifically for **Pirfenidone-d5** are not publicly available. The following are generalized protocols based on standard methodologies for assessing the safety of new chemical entities.

Acute Oral Toxicity Study (General Protocol)

Objective: To determine the acute oral toxicity (LD50) of a test substance.

Test System: Rodents (e.g., Wistar rats), typically young adults, nulliparous, and non-pregnant females.

Methodology:

- **Animal Acclimatization:** Animals are acclimated to the laboratory conditions for at least 5 days prior to the study.
- **Dose Preparation:** The test substance is prepared in a suitable vehicle (e.g., corn oil).
- **Administration:** A single dose of the test substance is administered to the animals by oral gavage. A control group receives the vehicle only. Dosing is typically done in a stepwise procedure using a limited number of animals per step.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** At the end of the observation period, all animals are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated using appropriate statistical methods.

Dermal Irritation Study (General Protocol)

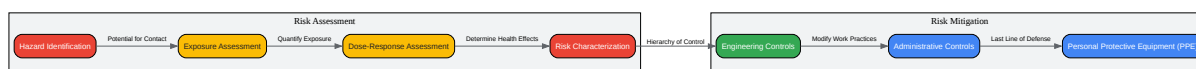
Objective: To assess the potential of a substance to cause skin irritation.

Test System: Albino rabbits.

Methodology:

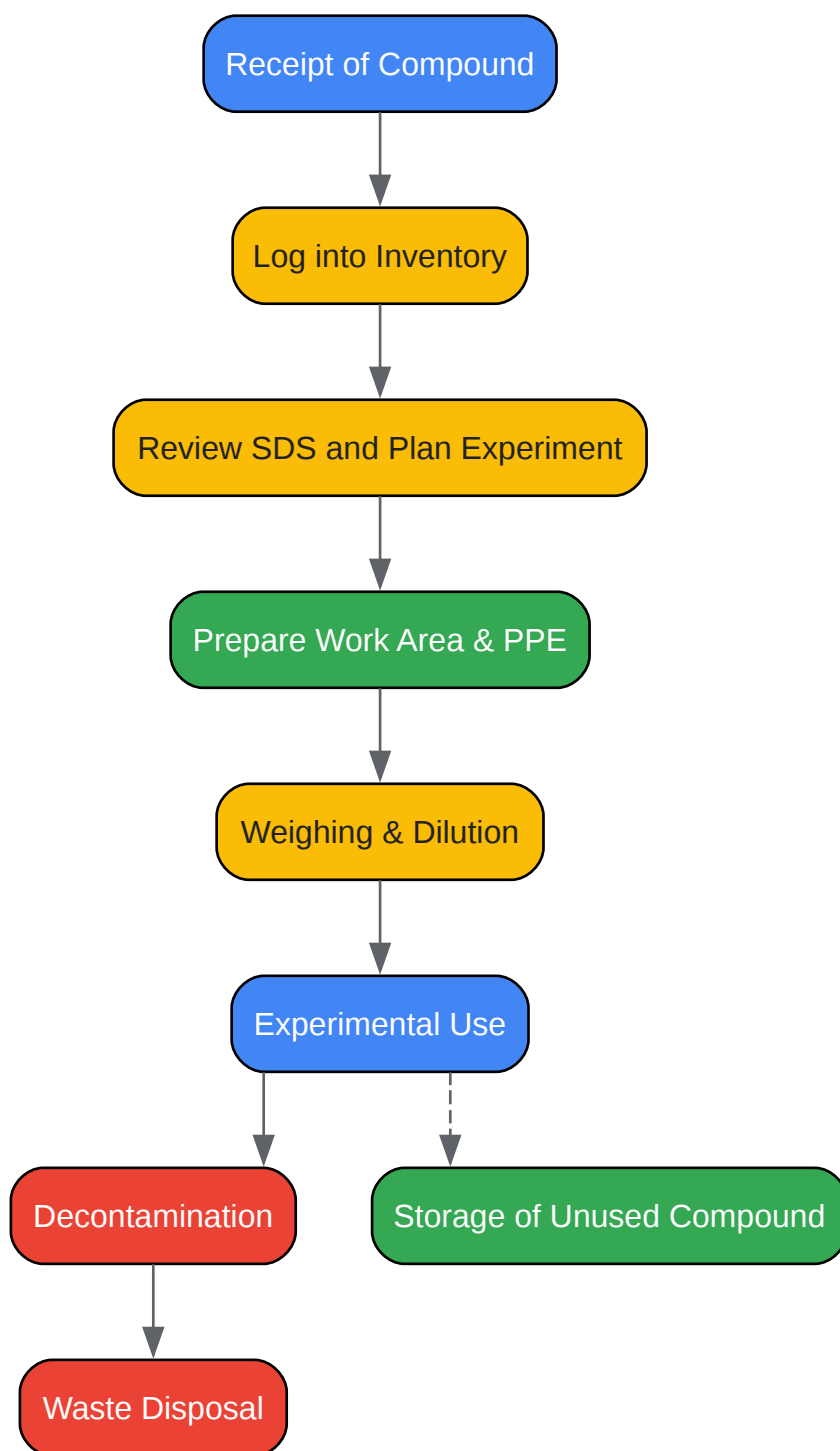
- **Animal Preparation:** The fur on the dorsal area of the trunk of the animals is clipped 24 hours before the test.
- **Application:** A small amount of the test substance is applied to a small area of the clipped skin. The treated area is then covered with a gauze patch.
- **Observation:** The skin is examined for signs of erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The reactions are scored according to a standardized system (e.g., Draize scale).
- **Data Analysis:** The mean scores for erythema and edema are calculated to determine the irritation potential.

Diagrams



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Caption: Hazard Identification and Risk Mitigation Workflow.



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Caption: General Laboratory Workflow for Handling Chemical Compounds.

Ecological Information

Data on the ecological effects of **Pirfenidone-d5** are not readily available. It is recommended to prevent the release of this compound into the environment.

Disposal Considerations

Dispose of **Pirfenidone-d5** and any contaminated materials in accordance with all applicable local, state, and federal regulations. This may involve incineration in a licensed hazardous waste disposal facility. Do not allow the product to enter drains or waterways.

First-Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.
- In Case of Eye Contact: Flush eyes with water as a precaution for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician if irritation persists.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Researchers should always consult the SDS for the most current and complete information before handling any chemical. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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References

- 1. researchgate.net [researchgate.net]
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